Preparation of SKF 96365 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name:	*Skf 96365*
CAS No.:	*130495-35-1*
Cat. No.:	*B1663603*

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Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of a stock solution of **SKF 96365** in Dimethyl Sulfoxide (DMSO). **SKF 96365** is a widely utilized pharmacological tool for studying cellular calcium signaling. It is recognized primarily as a blocker of Transient Receptor Potential Canonical (TRPC) channels and store-operated calcium entry (SOCE).[1][2][3] This protocol outlines the necessary materials, a step-by-step procedure for solubilization, and critical storage recommendations to ensure the integrity and efficacy of the compound in experimental applications. Adherence to these guidelines is crucial for obtaining reproducible and reliable experimental outcomes.

Introduction

SKF 96365, with the chemical name 1-[2-(4-Methoxyphenyl)-2-[3-(4-methoxyphenyl)propoxy]ethyl-1H-imidazole hydrochloride, is a potent inhibitor of receptor-mediated calcium entry.[4] Its mechanism of action involves the blockade of various calcium channels, including TRPC channels, voltage-gated calcium channels, and store-operated

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calcium channels.[2][5][6] Due to its broad-spectrum activity, **SKF 96365** is a valuable agent in studying a multitude of physiological and pathological processes that are dependent on intracellular calcium dynamics, such as apoptosis and autophagy.[1][7] This document provides a standardized protocol for the preparation of **SKF 96365** stock solutions using DMSO, a common solvent for water-insoluble compounds in biological research.

Quantitative Data Summary

For ease of reference, the key quantitative data for **SKF 96365** are summarized in the table below.

Property	Value	Reference
Molecular Weight	402.91 g/mol (hydrochloride salt)	[1][7][8]
Solubility in DMSO	Up to 80 mg/mL (198.55 mM)	[8]
Miscible	[9]	
Typical Stock Solution Concentration	10 mM - 100 mM in DMSO	[5][8]
Storage of Powder	-20°C for up to 3 years	[8]
4°C, sealed from moisture	[7]	
Storage of Stock Solution (in DMSO)	-80°C for up to 1 year	[1][8]
-20°C for up to 1 month	[1][8]	

Note: While some sources suggest that DMSO may inactivate SKF-96365 hydrochloride, numerous protocols and supplier data sheets list DMSO as a primary solvent.[7][8][9] It is recommended to use fresh, anhydrous DMSO to minimize potential degradation and to prepare fresh dilutions in aqueous buffers for immediate use in experiments.[8]

Experimental Protocol: Preparation of a 10 mM **SKF 96365** Stock Solution in DMSO

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This protocol describes the preparation of a 10 mM stock solution of **SKF 96365** in DMSO.

Materials

- **SKF 96365** hydrochloride powder (ensure high purity)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure

- Pre-weighing Preparation: Allow the vial of **SKF 96365** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing the Compound: Carefully weigh out the desired amount of **SKF 96365** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.03 mg of **SKF 96365** (Molecular Weight = 402.91 g/mol).
- Solubilization:
  - Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **SKF 96365** powder. To continue the example, add 1 mL of DMSO.
  - Cap the vial tightly.
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. Gentle warming (e.g., in a 37°C water bath) can be applied if necessary, though it is often not required for dissolution in DMSO.[2][3] Some sources also suggest the use of sonication to aid dissolution.[10]
- Aliquotting and Storage:

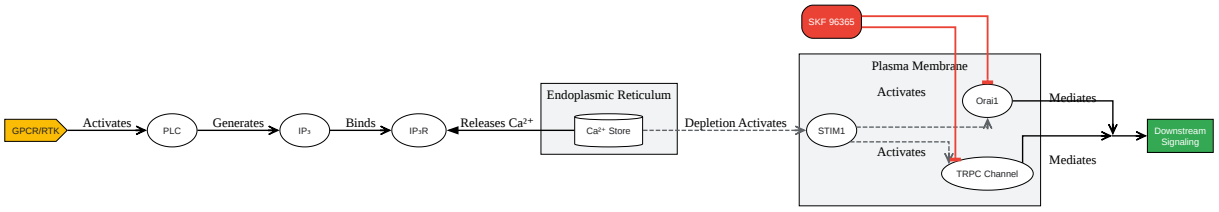
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- Once the **SKF 96365** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles the stock solution is subjected to.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[1][8]

Visualizations

Signaling Pathway Diagram

The following diagram illustrates the inhibitory effect of **SKF 96365** on store-operated calcium entry (SOCE), a key signaling pathway it modulates.



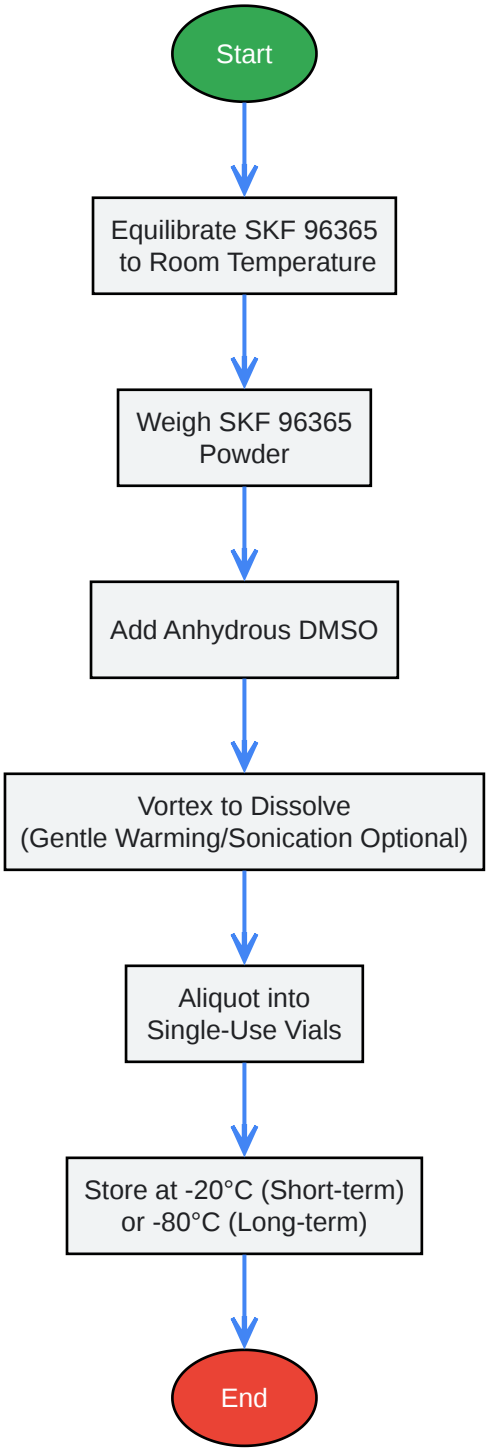
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Caption: Inhibition of Store-Operated Calcium Entry by **SKF 96365**.

Experimental Workflow Diagram

The following diagram outlines the logical flow of the protocol for preparing the **SKF 96365** stock solution.

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Caption: Workflow for Preparing **SKF 96365** Stock Solution in DMSO. in DMSO.

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